

An In-depth Technical Guide to **tert-butyl methyl(2-(methylamino)ethyl)carbamate**

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Compound of Interest

Compound Name:	<i>Tert-butyl methyl(2-(methylamino)ethyl)carbamate</i>
Cat. No.:	B179948

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This technical guide provides a comprehensive overview of **tert-butyl methyl(2-(methylamino)ethyl)carbamate** (CAS Number: 112257-19-9), a key intermediate in pharmaceutical and fine chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its chemical properties, safety and handling, synthesis protocols, and applications.

Chemical and Physical Properties

tert-butyl methyl(2-(methylamino)ethyl)carbamate is a carbamate derivative that is typically a colorless to light yellow liquid at room temperature.^[1] Its chemical structure features a tert-butoxycarbonyl (Boc) protecting group on one of the amine functionalities, making it a valuable building block for the selective synthesis of more complex molecules.

Table 1: Physicochemical Properties of **tert-butyl methyl(2-(methylamino)ethyl)carbamate**

Property	Value	Source
CAS Number	112257-19-9	[2]
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂	[2]
Molecular Weight	188.27 g/mol	[2] [3]
IUPAC Name	tert-butyl N-methyl-N-[2-(methylamino)ethyl]carbamate	[2]
Density	0.957 g/cm ³	[3]
Boiling Point	226.74 °C to 239.1 °C (Estimated)	[4]
Melting Point	33.32 °C (Estimated)	[4]
Flash Point	104.96 °C (Estimated)	[4]
Water Solubility	26370.7 mg/L to 192930 mg/L (Estimated)	[4]
Physical Form	Liquid	[1] [5]
pKa	9.96 ± 0.10 (Predicted)	
InChI Key	DFVRUHANEXOZGT-UHFFFAOYSA-N	[2] [5]
SMILES	CC(C)(C)OC(=O)N(C)CCNC	[2] [3]

Safety and Hazard Information

This compound is classified as a hazardous substance, primarily causing severe skin burns and eye damage.[\[2\]](#)[\[6\]](#) Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn when handling this chemical.[\[6\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard Pictogram	GHS05	[5]	
Signal Word	Danger	[5][6]	
Hazard Statement	H314	Causes severe skin burns and eye damage.	[2][5][6]
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapours/spray.	[2][5]
P280		Wear protective gloves/ protective clothing/ eye protection/ face protection.	[6]
P301+P330+P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[6]
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[6]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	[6]

easy to do. Continue rinsing.

P310	Immediately call a POISON CENTER/doctor.	[6]
P405	Store locked up.	[2][5]
P501	Dispose of contents/container to an approved waste disposal plant.	[6]

Storage Conditions: Keep in a dark place under an inert atmosphere (nitrogen or argon) at room temperature or refrigerated at 2-8°C.[3][5][7]

Applications in Research and Development

Tert-butyl methyl(2-(methylamino)ethyl)carbamate serves as a crucial intermediate in organic synthesis, particularly in the pharmaceutical industry. The presence of the Boc protecting group allows for selective reactions on the free secondary amine, making it a versatile building block for creating more complex molecules.[8][9]

Its applications include:

- Pharmaceutical Intermediates: It is a key component in the synthesis of various pharmaceutical compounds.[8]
- Anticancer Research: The compound has been investigated as part of experimental anticancer drugs.[3] It has been shown to bind to the antigen Cetuximab and its conjugates, which are effective against colorectal cancer cells.[3]
- Antiviral Research: It has demonstrated inhibitory effects on the replication of human cytomegalovirus.[3]
- Fine Chemical Synthesis: The selective protection of one amine group makes it a valuable tool in multi-step organic syntheses where differential reactivity of amino groups is required.

[\[9\]](#)

Experimental Protocols

A common method for synthesizing this compound involves the reaction of N,N'-dimethylethylenediamine with di-tert-butyl dicarbonate (Boc₂O). This procedure selectively protects one of the amino groups.

Materials and Reagents:

- N,N'-dimethylethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Dichloromethane (DCM)
- Deionized water
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Methanol/Dichloromethane (1/20, v/v) as eluent

Procedure:

- Dissolve N,N'-dimethylethylenediamine (5.00 g, 57 mmol) in dichloromethane (25 mL).
- Cool the solution to 0 °C in an ice bath.
- In a separate vessel, dissolve di-tert-butyl dicarbonate (5.00 g, 22 mmol) in dichloromethane (25 mL).
- Add the di-tert-butyl dicarbonate solution dropwise to the cooled N,N'-dimethylethylenediamine solution, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm gradually to room temperature and continue stirring overnight.

- Quench the reaction with deionized water (20 mL).
- Extract the product with dichloromethane (2 x 40 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a methanol/dichloromethane (1/20, v/v) mixture as the eluent to yield the target compound as a colorless oil.

Synthesis Workflow

N,N'-dimethylethylenediamine
+ Di-tert-butyl dicarbonate

Mixing

Reaction in Dichloromethane
(0°C to Room Temp)

Reaction Completion

Aqueous Workup
(Quenching & Extraction)

Isolation

Drying and Concentration

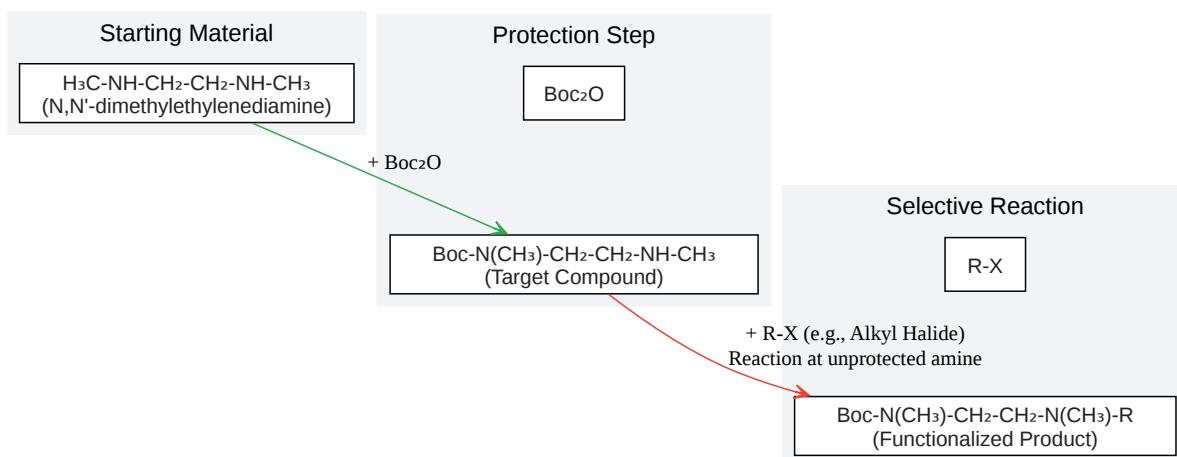
Purification

Silica Gel Column Chromatography

Final Product

Final Product:
tert-butyl methyl(2-(methylamino)ethyl)carbamate

Role of Boc Protecting Group

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